

Application Notes and Protocols for 2-(Butylamino)ethanol in CO2 Capture

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Compound of Interest

Compound Name: 2-(Butylamino)ethanol

Cat. No.: B091342

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Introduction

2-(Butylamino)ethanol (BAE), a secondary amine, is emerging as a promising solvent for post-combustion CO2 capture. Its molecular structure offers distinct advantages over traditional amine solvents like monoethanolamine (MEA). Notably, BAE demonstrates a higher CO2 loading capacity, reduced energy requirements for regeneration, and a lower tendency for solid precipitation, which can prevent operational issues.^[1] Its hydrophobic nature also allows for excellent solubility with a range of other amines and ethers, making it a versatile component for formulating optimized solvent blends tailored to specific industrial applications.^[1] These characteristics position **2-(butylamino)ethanol** as a significant area of research for developing more efficient and cost-effective carbon capture technologies.

Quantitative Data Summary

The following tables summarize key performance indicators for **2-(butylamino)ethanol** in CO2 capture applications.

Table 1: CO2 Solubility in Aqueous **2-(Butylamino)ethanol** (BAE) Solutions

BAE Concentration (wt%)	Temperature (°C)	CO2 Partial Pressure (kPa)	CO2 Loading (mol CO2/mol amine)	Reference
15	40	0.04 - 348.24	Up to ~1.0	[2] [3]
30	40	0.04 - 348.24	Up to ~1.0	[2] [3]
15	80	0.04 - 348.24	Decreases with increasing temperature	[2] [3]
30	80	0.04 - 348.24	Decreases with increasing temperature	[2] [3]
15	120	0.04 - 348.24	Significantly lower than at 40°C	[2] [3]
30	120	0.04 - 348.24	Significantly lower than at 40°C	[2] [3]
65.4 (in 2-butoxyethanol)	40 - 120	up to 275	Varies with temperature and pressure	[4]

Table 2: Corrosion Rate of Carbon Steel in **2-(Butylamino)ethanol** (BAE) Solutions

BAE Concentration (mass fraction)	Temperature (K)	CO2 Loading (mol CO2/mol amine)	Corrosion Rate (mm/year)	Reference
0.5	328.2	0.1	~0.02	
0.5	328.2	0.2	~0.04	
0.5	328.2	0.3	~0.06	
0.5	328.2	0.4	~0.08	
0.5	328.2	0.5	~0.10	

Experimental Protocols

Protocol 1: Determination of CO2 Solubility in **2-(Butylamino)ethanol** Solutions

This protocol describes the determination of CO2 solubility in aqueous BAE solutions using a static equilibrium cell for high partial pressures and a gas sparging reactor for low partial pressures.

Materials:

- **2-(Butylamino)ethanol** (BAE), >99% purity
- Deionized water
- High-purity CO2 and N2 gas
- Equilibrium cell with a pressure transducer and temperature controller
- Gas sparging reactor
- Gas chromatograph (GC) or other suitable gas analyzer

Procedure:

- **Solution Preparation:** Prepare aqueous BAE solutions of the desired weight percentages (e.g., 15 wt% and 30 wt%) by accurately weighing the BAE and deionized water.

- **High-Pressure Measurements (Equilibrium Cell):** a. Evacuate the equilibrium cell and then charge it with a known volume of the BAE solution. b. Pressurize the cell with CO₂ to the desired initial pressure. c. Stir the solution at a constant temperature (e.g., 40, 80, or 120 °C) until the pressure inside the cell stabilizes, indicating that equilibrium has been reached. d. Record the final equilibrium pressure and temperature. e. Analyze the gas phase composition using a GC to determine the partial pressure of CO₂. f. The amount of CO₂ absorbed in the liquid phase is calculated from the pressure drop, taking into account the vapor pressure of the solution.
- **Low-Pressure Measurements (Gas Sparging Reactor):** a. For low CO₂ partial pressure regions, a gas sparging reactor is employed. b. A gas mixture with a known low concentration of CO₂ is bubbled through the BAE solution at a controlled flow rate and temperature. c. The CO₂ concentration in the outlet gas is continuously monitored until it equals the inlet concentration, indicating saturation of the solution. d. The amount of CO₂ absorbed is determined by integrating the difference between the inlet and outlet CO₂ concentrations over time.
- **Data Analysis:** The CO₂ loading is calculated as the moles of CO₂ absorbed per mole of BAE in the solution.

Protocol 2: Evaluation of Corrosion Rate of Carbon Steel in **2-(Butylamino)ethanol** Solutions

This protocol outlines the procedure for assessing the corrosion rate of carbon steel in carbonated BAE solutions using an electrochemical method.

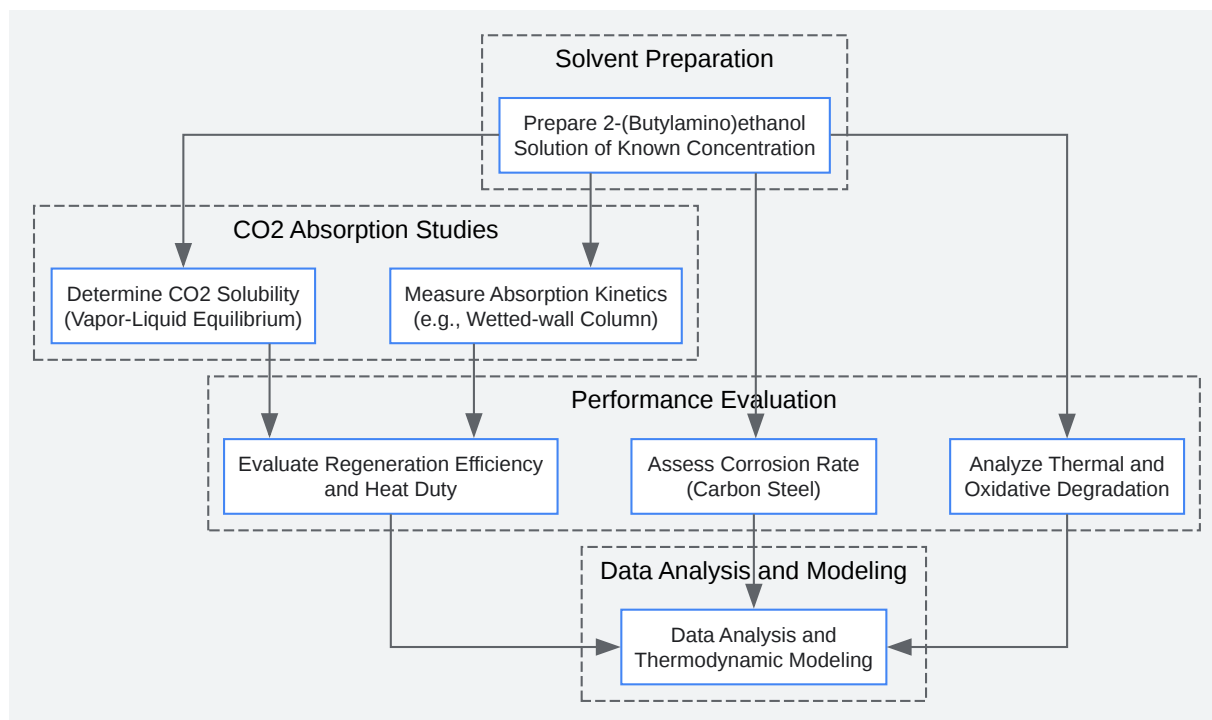
Materials:

- Carbon steel coupons
- **2-(Butylamino)ethanol** (BAE)
- 2-Ethoxyethanol (2EE) or another suitable solvent for non-aqueous solutions
- Electrochemical workstation with a three-electrode cell (working electrode: carbon steel; counter electrode: platinum; reference electrode: saturated calomel electrode)
- CO₂ gas

Procedure:

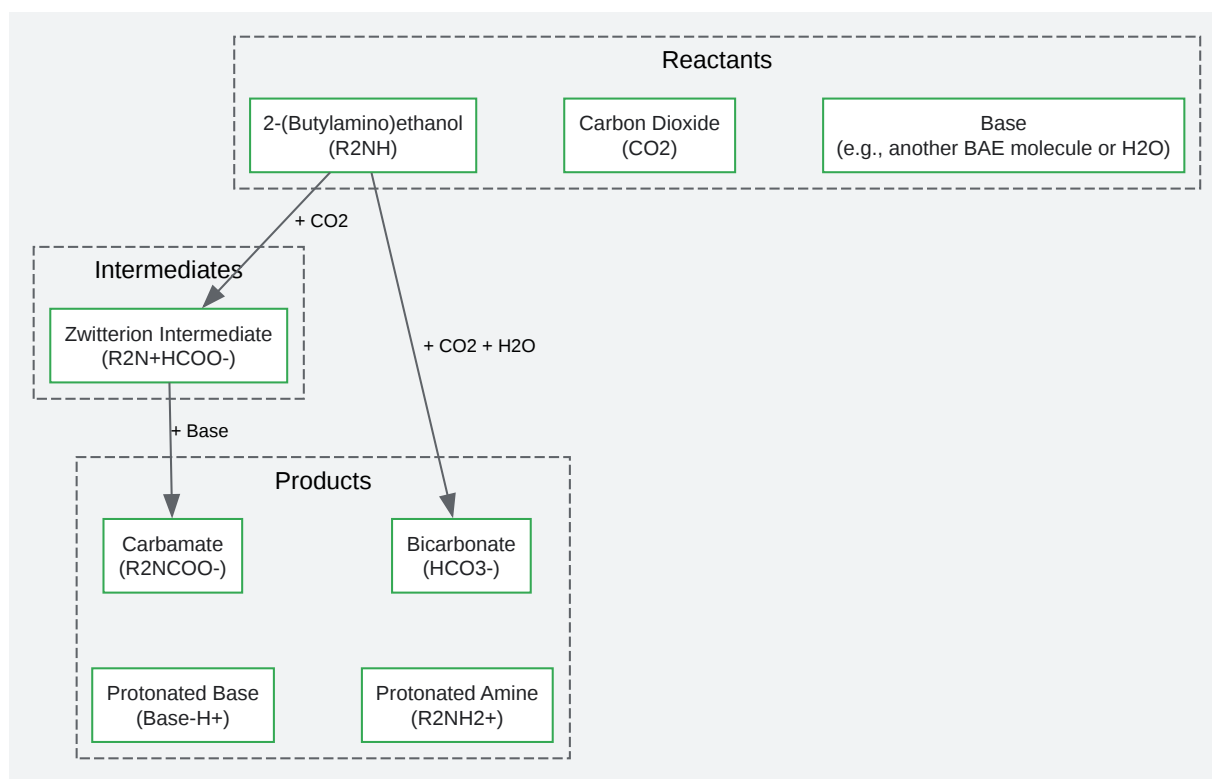
- **Solution Preparation:** Prepare the carbonated BAE solution by bubbling CO₂ into the BAE-solvent mixture to achieve the desired CO₂ loading.
- **Electrochemical Measurements:** a. Assemble the three-electrode cell with the prepared solution and the carbon steel working electrode. b. Conduct potentiodynamic polarization tests by scanning the potential from a cathodic to an anodic potential range at a specific scan rate. c. The corrosion potential (E_{corr}) and corrosion current density (i_{corr}) are determined from the Tafel extrapolation of the polarization curves.
- **Corrosion Rate Calculation:** The corrosion rate (CR) in mm/year is calculated from the corrosion current density using the following formula: $CR = (K * i_{\text{corr}} * EW) / (d)$ where K is a constant, EW is the equivalent weight of the steel, and d is the density of the steel.
- **Influence of Parameters:** Repeat the measurements at different temperatures, BAE concentrations, and CO₂ loadings to investigate their influence on the corrosion rate.

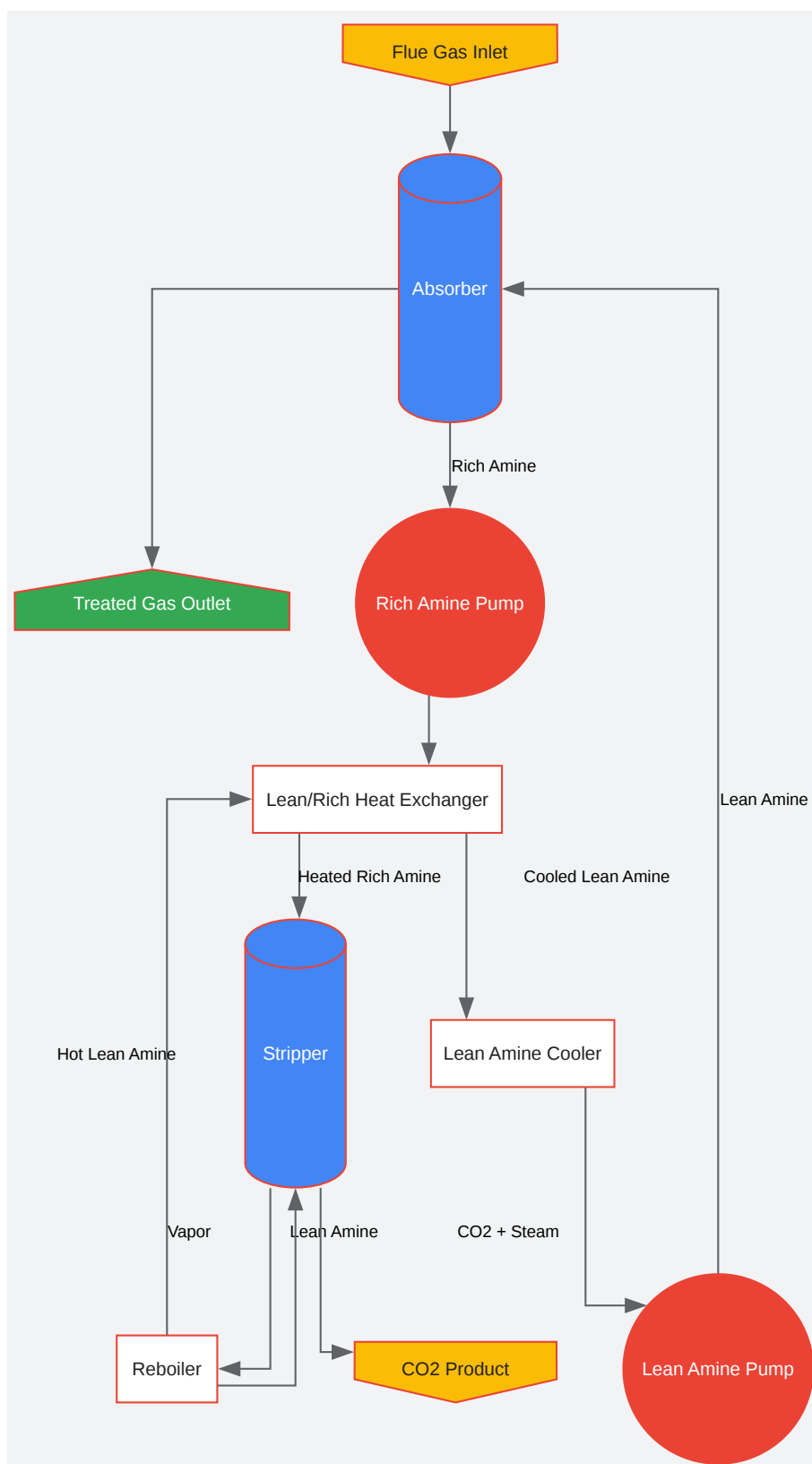
Visualizations



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Caption: Experimental workflow for evaluating **2-(butylamino)ethanol** for CO₂ capture.





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